

# Technical Support Center: Carbetamide Application & Efficacy Optimization

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## Compound of Interest

Compound Name: Carbetamide

CAS No.: 16118-45-9

Cat. No.: B107147

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Status: Operational Ticket ID: OPT-CARB-001 Subject: Maximizing Efficacy via Chronological & Environmental Precision Assigned Specialist: Senior Application Scientist, Bio-Kinetics Division

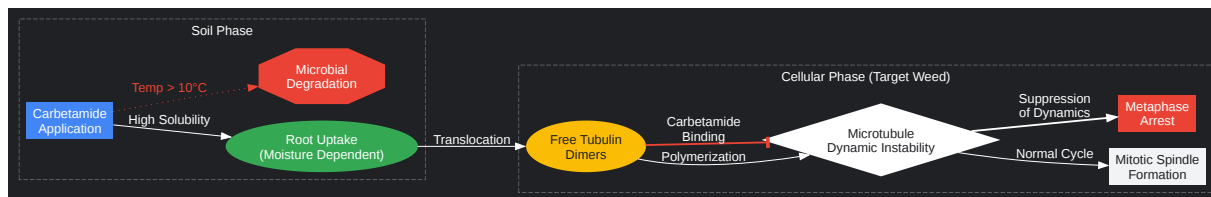
## Executive Summary & Mechanism of Action

The Core Challenge: **Carbetamide** (HRAC Group 23/K2) is a carbamate herbicide that functions as a mitotic inhibitor.<sup>[1]</sup> Unlike systemic post-emergence herbicides that rely on foliar translocation, **Carbetamide** is primarily root-absorbed and soil-acting. Its efficacy is strictly governed by the rate of microtubule turnover in the target weed and the persistence of the molecule in the soil matrix.

Mechanism: **Carbetamide** does not merely "freeze" microtubules; it suppresses their dynamic instability—the essential switching between polymerization (growth) and depolymerization (shrinkage). This suppression prevents the mitotic spindle from properly segregating chromosomes during the metaphase-anaphase transition, leading to cell cycle arrest and subsequent apoptosis.<sup>[2]</sup>

## Visualizing the Blockade

The following diagram illustrates the specific interference point within the cell cycle and the environmental dependencies required for this interaction.



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Figure 1: Pathway of **Carbetamide** action from soil application to cellular disruption. Note the critical divergence at the soil phase where temperature dictates persistence vs. degradation.

## Critical Timing Parameters (The "Window")

Optimizing **Carbetamide** is an exercise in phenological synchronization. You must align the application with the weed's maximum susceptibility window while minimizing soil degradation rates.

### The "10°C Rule"

**Carbetamide** is biodegradable. At soil temperatures above 10°C (50°F), microbial activity accelerates, significantly reducing the compound's half-life (

).

- > 15°C:

is approx. 14–21 days (Rapid loss).

- < 10°C:

extends to 60+ days (Effective persistence).

## Target Weed Phenology

Since the compound inhibits cell division, it is most effective against weeds that are actively dividing but have limited root biomass.

- Optimal: Pre-emergence to early post-emergence (BBCH 10–12).
- Sub-optimal: Established tillering (BBCH 21+). The dilution effect in larger biomass renders standard doses ineffective.

## Troubleshooting Guide (FAQ)

Q1: We applied **Carbetamide** in early October (Autumn), but efficacy against *Alopecurus myosuroides* (Black-grass) was <60%. Why?

- Diagnosis: Thermal Degradation.
- Root Cause: In many regions, early October soil temperatures remain above 12°C. This supports rapid microbial hydrolysis of the carbamate bond. By the time the main flush of weeds germinated in November, the bioavailability of the compound had dropped below the threshold.
- Corrective Action: Delay application until soil temperature at 5cm depth is consistently <10°C and declining.

Q2: The application was timed perfectly with temperature, but we see "striping" or patchiness in control.

- Diagnosis: Moisture Deficit / Positional Unavailability.
- Root Cause: **Carbetamide** is mobile but requires soil moisture to diffuse into the rooting zone. If applied to dry soil without follow-up rainfall (approx. 10-15mm within 7 days), the compound remains on the surface, susceptible to minor photolysis and failing to reach the meristematic root tips.
- Corrective Action: Apply prior to a forecasted rain event. In irrigation-controlled settings, apply 10mm of water immediately post-application.

Q3: Can we use **Carbetamide** on weeds that have already tillered (BBCH 23)?

- Diagnosis: Biomass Dilution.
- Analysis: While **Carbetamide** can affect established plants, the dose required to arrest mitosis in a large, multi-tiller plant often exceeds crop safety margins. The root system is too extensive to be fully saturated by the herbicide zone.
- Recommendation: No. If weeds have tillered, tank-mix with a contact partner or switch to a post-emergence specific chemistry (though resistance issues may limit this).

## Experimental Protocol: Determination of Sensitivity Window

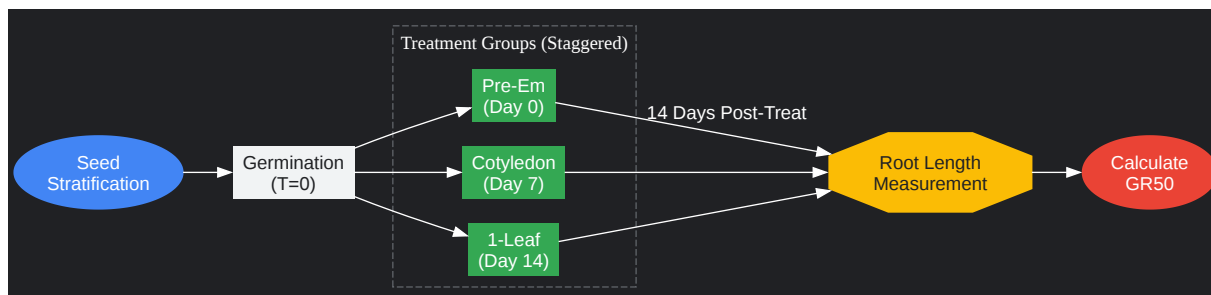
Objective: To empirically determine the optimal application timing relative to weed germination stages using a root elongation bioassay.

Scope: This protocol isolates the "timing" variable from soil interaction factors.

### Materials

- Target Weed Seeds (e.g., *Lolium multiflorum*, *Alopecurus myosuroides*)
- Growth Chamber (10°C / 6°C day/night cycle to mimic winter)
- Hydroponic agar or sand culture (inert media)
- **Carbetamide** analytical standard

### Workflow Diagram



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Figure 2: Staggered treatment workflow to identify the "Point of No Return" for efficacy.

## Step-by-Step Methodology

- Preparation: Stratify seeds at 4°C for 48 hours to break dormancy.
- Seeding: Sow seeds in inert sand media saturated with nutrient solution.
- Dosing (The Variable):
  - Group A (Pre-Em): Apply **Carbetamide** (equivalent) immediately at sowing.
  - Group B (Peri-Em): Apply at radical emergence (approx. 5 days).
  - Group C (Post-Em): Apply at 2-leaf stage (approx. 14-21 days).
- Incubation: Maintain at 10°C constant temperature (critical to prevent degradation confounding).
- Assessment: Harvest 14 days after each specific treatment. Wash roots gently.

- Quantification: Measure primary root length. Efficacy is defined as reduction in root length compared to untreated control.

## Environmental Interaction Data

The following table summarizes the interaction between soil temperature and **Carbetamide** half-life (

), derived from degradation kinetics studies. This data validates the "Wait for Winter" approach.

Soil Temp (°C)	Microbial Activity	Est. Half-Life ( )	Efficacy Risk
25°C	Very High	7–10 Days	High: Rapid loss before weed uptake.
15°C	High	14–21 Days	Moderate: Requires split application.
8°C	Low	40–60 Days	Optimal: Persists through germination window.
< 4°C	Negligible	> 90 Days	Excellent: "Chemical fallow" effect.

Note: Data assumes adequate soil moisture (Field Capacity >60%). In dry soils, degradation slows, but uptake is blocked.

## References

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## Sources

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- [3. Mobility and fate of carbetamide in an agricultural soil - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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